

Spectroscopic Analysis of Butylbenzene: A Technical Guide

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Compound of Interest

Compound Name: Butylbenzene

Cat. No.: B1677000

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This guide provides a comprehensive overview of the spectroscopic data for **butylbenzene**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the characterization of this compound. The guide includes structured data tables, detailed experimental protocols, and visualizations of the analytical workflow.

Spectroscopic Data of Butylbenzene

The following tables summarize the key spectroscopic data for **butylbenzene**, providing a quantitative reference for its structural features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data[1][2]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.29 - 7.17	m	5H	Aromatic protons (C ₆ H ₅)
2.61	t	2H	Benzylic protons (-CH ₂ -)
1.60	sextet	2H	Methylene protons (-CH ₂ -CH ₂ -CH ₃)
1.36	sextet	2H	Methylene protons (-CH ₂ -CH ₃)
0.93	t	3H	Methyl protons (-CH ₃)

¹³C NMR (Carbon-13 NMR) Data[3]

Chemical Shift (δ) ppm	Assignment
142.8	Quaternary aromatic carbon (C-1)
128.4	Aromatic carbons (C-3, C-5)
128.2	Aromatic carbons (C-2, C-6)
125.6	Aromatic carbon (C-4)
35.9	Benzylic carbon (-CH ₂ -)
33.8	Methylene carbon (-CH ₂ -CH ₂ -CH ₃)
22.4	Methylene carbon (-CH ₂ -CH ₃)
14.0	Methyl carbon (-CH ₃)

Infrared (IR) Spectroscopy[2][4][5]

Wavenumber (cm ⁻¹)	Intensity	Assignment
3085 - 3030	Medium	Aromatic C-H stretch
2955 - 2860	Strong	Aliphatic C-H stretch
1605, 1495	Medium to Strong	Aromatic C=C ring stretch
1465, 1378	Medium	Aliphatic C-H bend
740, 695	Strong	Monosubstituted benzene C-H out-of-plane bend

Mass Spectrometry (MS)[2][6]

m/z	Relative Intensity (%)	Assignment
134	26.3	[M] ⁺ (Molecular ion)
92	59.7	[C ₇ H ₈] ⁺
91	100	[C ₇ H ₇] ⁺ (Tropylium ion, base peak)
77	6.5	[C ₆ H ₅] ⁺ (Phenyl cation)
65	12.5	[C ₅ H ₅] ⁺
43	2.2	[C ₃ H ₇] ⁺
29	2.2	[C ₂ H ₅] ⁺

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:[4][5]

- Accurately weigh 5-25 mg of **butylbenzene** for ¹H NMR or 20-50 mg for ¹³C NMR.[4][5]

- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a clean, dry vial.[4]
- Filter the solution through a pipette with a small plug of glass wool to remove any particulate matter.
- Transfer the filtered solution into a clean 5 mm NMR tube to a height of 4-5 cm.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.[6]
- Cap the NMR tube securely.

Instrumental Analysis:[4]

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to optimize its homogeneity and achieve high resolution.
- Tune and match the probe to the appropriate nucleus (^1H or ^{13}C).
- Set the acquisition parameters, including the number of scans, spectral width, and relaxation delay.
- Acquire the NMR spectrum.
- Process the raw data by applying Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

Sample Preparation (Neat Liquid):[7]

- Ensure the salt plates (e.g., NaCl or KBr) are clean and dry.
- Place one to two drops of liquid **butylbenzene** onto the surface of one salt plate.

- Carefully place the second salt plate on top of the first, creating a thin liquid film between them.
- Ensure there are no air bubbles in the film.

Instrumental Analysis:[8][9]

- Place the prepared salt plate assembly into the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the empty instrument.
- Acquire the IR spectrum of the **butylbenzene** sample. The instrument measures the absorption of infrared radiation at different frequencies.[10][11]
- The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Sample Introduction and Ionization:[12][13][14]

- Introduce a small amount of the **butylbenzene** sample into the mass spectrometer, often via direct infusion or coupled with a gas chromatograph (GC-MS).
- The sample is vaporized in a high vacuum environment.
- In Electron Ionization (EI), the vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($[M]^+$) and causing fragmentation.[13][14]

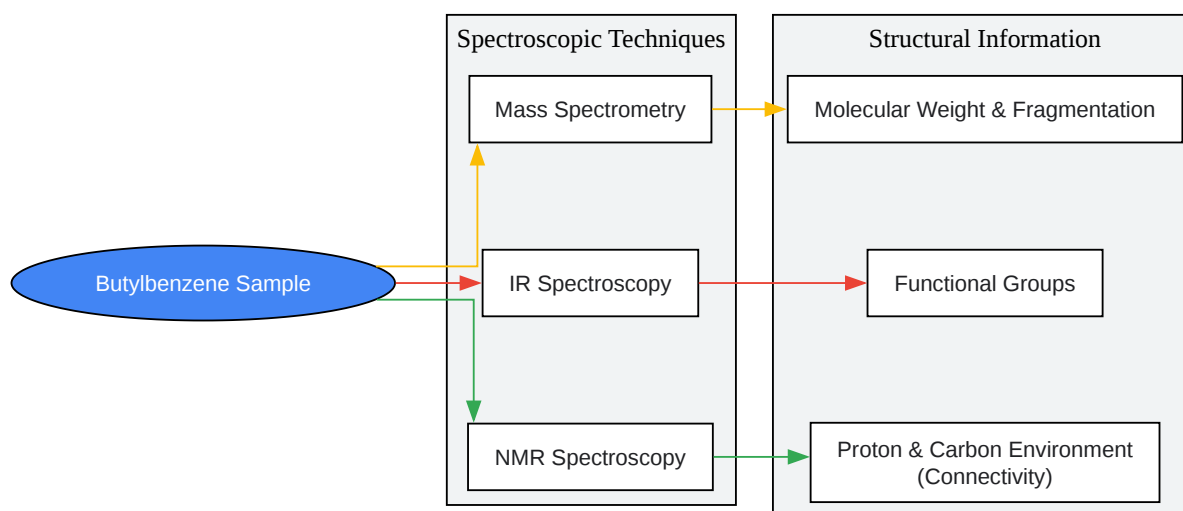
Mass Analysis and Detection:[12][14]

- The resulting ions (molecular ion and fragment ions) are accelerated by an electric field.
- The accelerated ions then pass through a magnetic field, which deflects them based on their mass-to-charge (m/z) ratio. Lighter ions are deflected more than heavier ions.
- A detector at the end of the flight path records the abundance of ions at each m/z value.

- The resulting mass spectrum is a plot of relative ion abundance versus m/z .

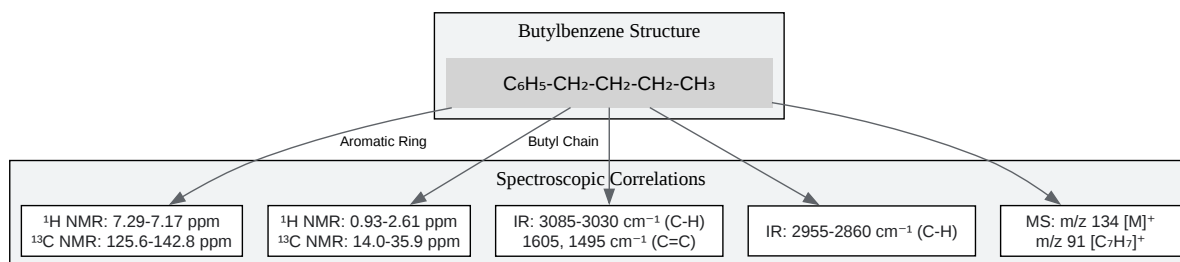
Visualizations

The following diagrams illustrate the relationships between the spectroscopic techniques and the structural information they provide for **butylbenzene**.



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Caption: Workflow of Spectroscopic Analysis for **Butylbenzene**.



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Caption: Correlation of **Butylbenzene** Structure with Spectroscopic Data.

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References

1. Butylbenzene(104-51-8) 1H NMR [m.chemicalbook.com]
2. Butylbenzene(104-51-8) IR Spectrum [chemicalbook.com]
3. Butylbenzene(104-51-8) ^{13}C NMR spectrum [chemicalbook.com]
4. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
5. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
6. NMR Spectroscopy [www2.chemistry.msu.edu]
7. webassign.net [webassign.net]
8. orgchemboulder.com [orgchemboulder.com]
9. chem.libretexts.org [chem.libretexts.org]
10. Experimental Design [web.mit.edu]

- 11. amherst.edu [amherst.edu]
- 12. The Mass Spectrometry Experiment [sites.science.oregonstate.edu]
- 13. Mass Spectrometry [www2.chemistry.msu.edu]
- 14. chem.libretexts.org [chem.libretexts.org]
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